

physicochemical properties of 2-(Dimethylamino)pyrimidine-4-carboxylic acid

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Compound of Interest

Compound Name: 2-(Dimethylamino)pyrimidine-4-carboxylic acid

Cat. No.: B1371923

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An In-Depth Technical Guide to the Physicochemical Properties of **2-(Dimethylamino)pyrimidine-4-carboxylic Acid**

Introduction: A Versatile Building Block in Modern Drug Discovery

2-(Dimethylamino)pyrimidine-4-carboxylic acid (CAS No. 933759-45-6) is a heterocyclic compound featuring a pyrimidine core, a structure of immense significance in medicinal chemistry.^{[1][2]} Pyrimidine scaffolds are integral components of DNA and RNA and are found in a wide array of therapeutic agents, celebrated for their synthetic accessibility and diverse biological activities.^[3] These activities span anti-infective, anticancer, and anti-inflammatory applications, among others.^[3] The pyrimidine ring's unique electronic properties and its capacity to form hydrogen bonds often enhance the pharmacokinetic and pharmacodynamic profiles of drug candidates.^[3]

Derivatives of this and similar pyrimidine carboxylic acids have been explored for their potential as enzyme inhibitors and for applications in treating diseases like cancer.^[4] As a research chemical, **2-(Dimethylamino)pyrimidine-4-carboxylic acid** serves as a valuable starting material for the synthesis of novel bioactive molecules.^{[5][6]}

This guide provides a comprehensive overview of the core physicochemical properties of **2-(Dimethylamino)pyrimidine-4-carboxylic acid**. Understanding these characteristics is

paramount for researchers in drug development, as they fundamentally influence a compound's behavior in biological systems, from solubility and membrane permeability to formulation and receptor interaction. Where experimental data is not publicly available, this document provides robust, field-proven protocols for their determination, empowering scientists to generate the critical data needed for their research endeavors.

Section 1: Core Molecular and Physical Properties

The foundational properties of a compound provide the initial framework for its chemical identity and behavior. These identifiers are critical for sourcing, regulatory compliance, and computational modeling.

Chemical Structure:

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References

- 1. CAS 933759-45-6 | 2-(Dimethylamino)pyrimidine-4-carboxylic acid - Synblock [synblock.com]
- 2. Page loading... [guidechem.com]
- 3. Recent Advances in Pyrimidine-Based Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Buy 2-Amino-4-(dimethylamino)pyrimidine-5-carboxylic acid | 42783-88-0 [smolecule.com]
- 5. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 6. Buy 6-(Dimethylamino)pyrimidine-4-carboxylic acid (EVT-3162386) | 64224-63-1 [evitachem.com]
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